

# Navigating the Landscape of Phenoxyethanol Derivatives: A Technical Guide

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## Compound of Interest

Compound Name: *1-(2-Methoxyphenyl)-2-phenoxyethanol*

Cat. No.: *B7859880*

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Introduction: This technical guide provides an in-depth exploration of phenoxyethanol derivatives, a class of compounds with significant applications across the pharmaceutical, cosmetic, and industrial sectors. While the initial focus of this guide was the specific molecule **1-(2-Methoxyphenyl)-2-phenoxyethanol**, a comprehensive search of scientific databases and chemical registries did not yield a dedicated CAS number or substantial technical data for this particular structure. This suggests that it may be a novel or less-characterized compound.

Therefore, to provide valuable and actionable insights for researchers, scientists, and drug development professionals, this guide will focus on the well-characterized and widely used parent compound, 2-Phenoxyethanol (CAS RN: 122-99-6). The principles, methodologies, and applications discussed herein for 2-phenoxyethanol can serve as a strong foundational framework for understanding and investigating more complex derivatives like the target molecule.

## Part 1: Core Chemical Identifiers and Properties of 2-Phenoxyethanol

A precise understanding of a compound's identity and physicochemical properties is paramount for any scientific endeavor. The following tables summarize the key identifiers and properties for 2-Phenoxyethanol, a colorless, oily liquid with a faint rose-like scent.[\[1\]](#)[\[2\]](#)[\[3\]](#)

| Identifier        | Value   | Source  |
|-------------------|---|---|
| CAS Number        | 122-99-6  | <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>                     |
| EC Number         | 204-589-7   | <a href="#">[7]</a>   |
| IUPAC Name        | 2-phenoxyethan-1-ol   | <a href="#">[1]</a>   |
| Synonyms          | Ethylene glycol monophenyl ether, Phenyl cellosolve, Phenoxytol | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[8]</a> |
| Molecular Formula | C8H10O2   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a>   |
| Molecular Weight  | 138.166 g/mol   | <a href="#">[1]</a> <a href="#">[4]</a>   |
| InChI Key         | QCDWFXQBSFUVSP-UHFFFAOYSA-N                                     | <a href="#">[1]</a>   |

| Property                     | Value   | Source                                  |
|------------------------------|---|---|
| Appearance                   | Colorless oily liquid   | <a href="#">[1]</a>                     |
| Odor                         | Faint aromatic/rose-like  | <a href="#">[1]</a> <a href="#">[2]</a> |
| Melting Point                | 11-14 °C  | <a href="#">[2]</a>                     |
| Boiling Point                | 244-246 °C  | <a href="#">[2]</a>                     |
| Flash Point                  | 121-127 °C  | <a href="#">[2]</a> <a href="#">[8]</a> |
| Density                      | 1.102 g/cm <sup>3</sup>   | <a href="#">[1]</a>                     |
| Solubility in water          | 26 g/kg (Slightly soluble)  | <a href="#">[1]</a> <a href="#">[9]</a> |
| Solubility in other solvents | Freely soluble in alcohol, ether, and sodium hydroxide solutions. | <a href="#">[2]</a> <a href="#">[9]</a> |

## Part 2: Synthesis and Mechanism of Action

### Synthesis of 2-Phenoxyethanol

The industrial production of 2-phenoxyethanol is primarily achieved through the hydroxyethylation of phenol.<sup>[1]</sup> This process, a variation of the Williamson ether synthesis, involves the reaction of phenol with ethylene oxide in an alkaline medium.<sup>[2][10]</sup>

A common laboratory-scale synthesis involves the reaction of sodium phenolate with 2-chloroethanol.<sup>[10]</sup>

#### Experimental Protocol: Synthesis of 2-Phenoxyethanol via Ethylene Carbonate

This protocol describes a laboratory-scale synthesis of 2-phenoxyethanol using ethylene carbonate and phenol, which offers a high conversion rate.<sup>[11]</sup>

#### Materials:

- Phenol (94.1 g, 1.0 mole)
- Ethylene carbonate (89.9 g, 1.02 mole)
- Potassium fluoride (1 g, 0.5% of total reactant weight)
- 500 ml round-bottomed flask
- Condenser
- Gas bubbler
- Magnetic stirrer
- Heating oil bath

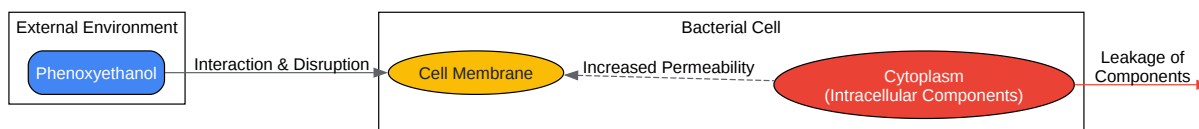
#### Procedure:

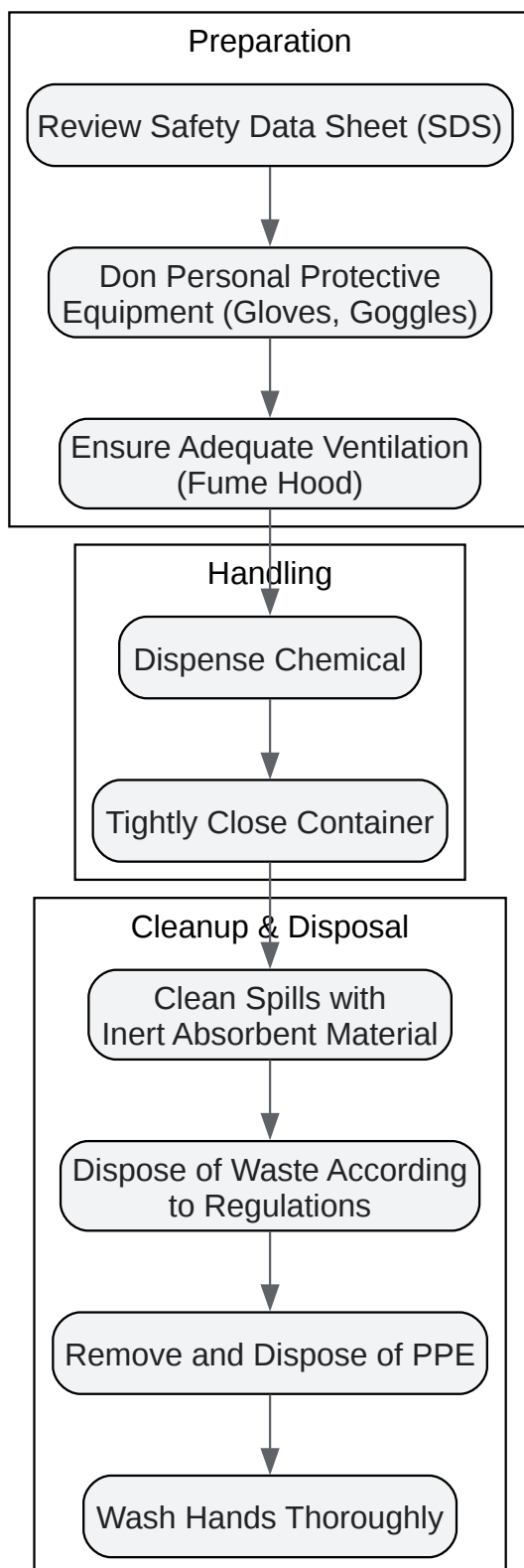
- Combine phenol, ethylene carbonate, and potassium fluoride in the round-bottomed flask.
- Equip the flask with a condenser and a gas bubbler.

- Provide agitation using a magnetic stirrer.
- Heat the reaction mixture to 160 °C ( $\pm 2$  °C) using an oil bath.
- Maintain the temperature and stirring for 2.5 hours.
- After the reaction is complete, remove the flask from the oil bath and allow it to cool.
- Purify the product by distillation to obtain 2-phenoxyethanol.

## Mechanism of Antimicrobial Action

2-Phenoxyethanol's primary utility in many applications stems from its germicidal and germistatic properties.[1] It is effective against a broad spectrum of gram-negative and gram-positive bacteria, as well as the yeast *Candida albicans*. [1] While the precise mechanism is not fully elucidated, it is understood to disrupt the bacterial cell membrane, leading to increased permeability and leakage of intracellular components.





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Caption: A standard workflow for the safe handling of 2-phenoxyethanol.

## Conclusion

2-Phenoxyethanol is a versatile and economically significant compound with a long history of safe and effective use, particularly as a preservative. While the specific derivative **1-(2-Methoxyphenyl)-2-phenoxyethanol** remains an area for potential future research, a thorough understanding of the properties, synthesis, and applications of 2-phenoxyethanol provides a critical foundation for any such investigation. The data and protocols presented in this guide are intended to support researchers and developers in their work with this important class of chemicals.

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